Introduction: The Imidazole-2-Carboxylate Core as a Privileged Scaffold

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Compound of Interest

Compound Name:	*sodium 1-ethyl-1H-imidazole-2-carboxylate*
CAS No.:	*1007011-49-5*
Cat. No.:	*B3373479*

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The imidazole ring is a five-membered aromatic heterocycle that serves as a cornerstone in medicinal chemistry.[1][2][3] Its unique electronic structure, featuring two nitrogen atoms, imparts a combination of desirable properties: it is aromatic, polar, and amphoteric, capable of acting as both a hydrogen bond donor and acceptor.[1][4] This versatility allows it to interact with a wide array of biological targets, making it a "privileged structure" in drug discovery.[4][5]

When functionalized with a carboxylate group at the 2-position, the resulting imidazole-2-carboxylate scaffold becomes a particularly potent pharmacophore. The carboxylate group introduces a key interaction point, often a salt bridge or hydrogen bond, which can anchor the molecule within a target's active site.[6] This guide provides a comprehensive overview of the synthesis, mechanisms of action, structure-activity relationships (SAR), and therapeutic applications of this important class of molecules for researchers and drug development professionals.

Part 1: Synthesis of Imidazole-2-Carboxylate Derivatives

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The efficient construction of the imidazole-2-carboxylate core is a critical first step in exploring its therapeutic potential. Several synthetic strategies have been developed, ranging from classical methods to more recent innovations.

Key Synthetic Approaches

A common and industrially applicable method involves the reaction of an imidazole derivative with a chloroformate derivative in the presence of a base.[7] This approach allows for the introduction of various ester groups, which can serve as protecting groups or be tailored to modulate pharmacokinetic properties. Another strategy involves the cycloaddition of specific precursors. For instance, 2-carboxylate substituted imidazoles can be synthesized from oxime-hydroxylamines and ethyl glyoxalate, proceeding through a 1-hydroxyimidazole intermediate.[8]

Representative Experimental Protocol: Synthesis of Ethyl 1-Alkyl-1H-imidazole-2-carboxylate

This protocol is based on the general method of reacting an N-substituted imidazole with a chloroformate. The choice of a strong, non-nucleophilic base and strict temperature control are critical for minimizing side reactions and maximizing yield.

Causality and Experimental Rationale:

- Reagents: An N-substituted imidazole is the starting scaffold. Ethyl chloroformate serves as the source for the C2-carboxylate group. A strong base like n-Butyllithium (n-BuLi) is required to deprotonate the C2 position of the imidazole ring, which is the least acidic proton, making it a carbanion nucleophile.

- Solvent: Anhydrous Tetrahydrofuran (THF) is used as it is an aprotic polar solvent that can solvate the lithium cation without interfering with the strong base. It is crucial that the solvent is anhydrous to prevent quenching of the n-BuLi.

- Temperature Control: The reaction is initiated at very low temperatures (-78 °C) to control the highly exothermic deprotonation step and prevent side reactions or degradation of the lithiated intermediate. The temperature is then allowed to rise slowly to ensure the reaction goes to completion.

Step-by-Step Methodology:

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- Preparation: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, and a nitrogen inlet is charged with the N-substituted imidazole (1.0 eq) and anhydrous THF.
- Deprotonation: The solution is cooled to -78 °C using a dry ice/acetone bath. n-Butyllithium (1.1 eq, typically 1.6 M in hexanes) is added dropwise via syringe over 20 minutes, ensuring the internal temperature does not exceed -70 °C. The mixture is stirred at this temperature for 1 hour.
- Carboxylation: Ethyl chloroformate (1.2 eq) is added dropwise to the solution, again maintaining a temperature below -70 °C.
- Warming and Quenching: After the addition is complete, the reaction mixture is allowed to warm slowly to room temperature and stirred for an additional 2 hours. The reaction is then carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
- Extraction and Purification: The aqueous layer is separated and extracted three times with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated under reduced pressure. The resulting crude product is purified by column chromatography on silica gel to yield the pure ethyl 1-alkyl-1H-imidazole-2-carboxylate.

Synthetic Workflow Diagram

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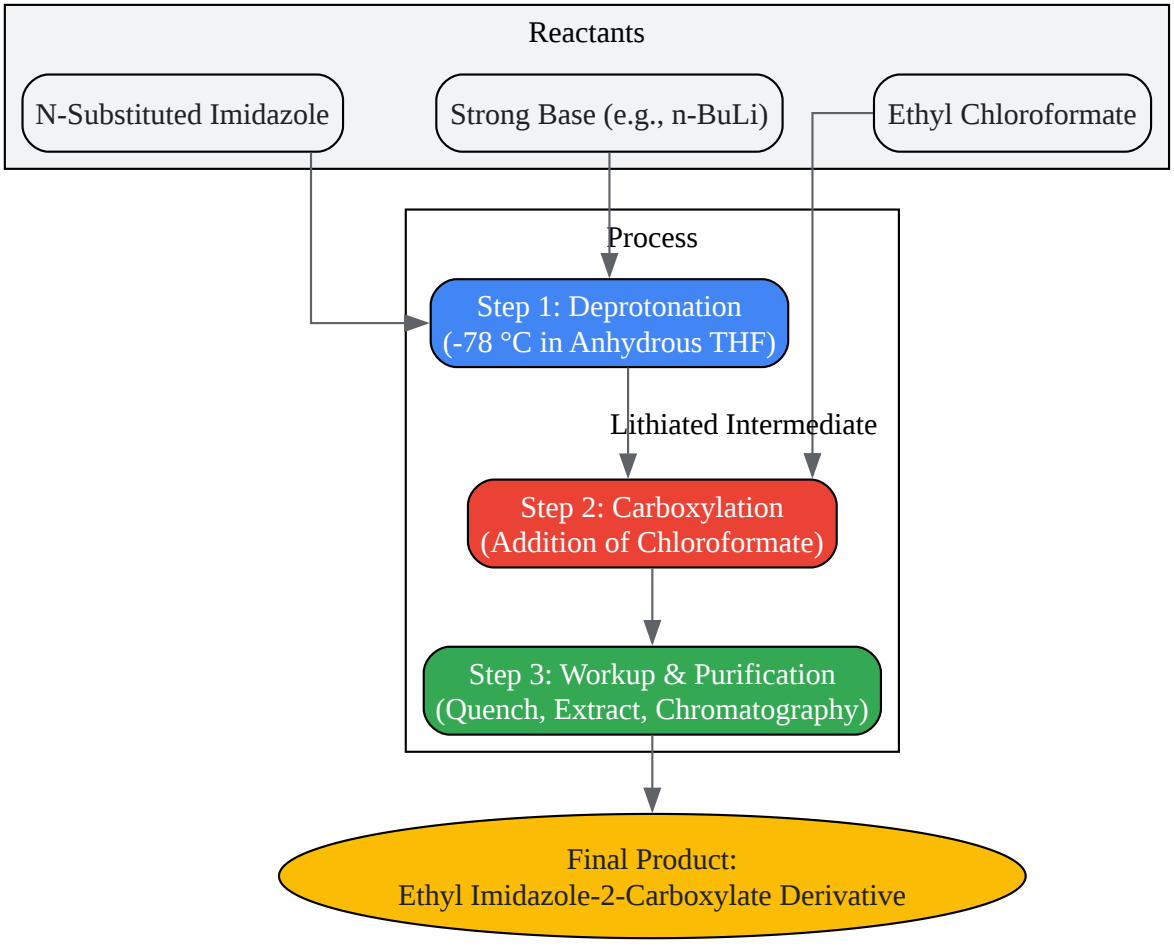

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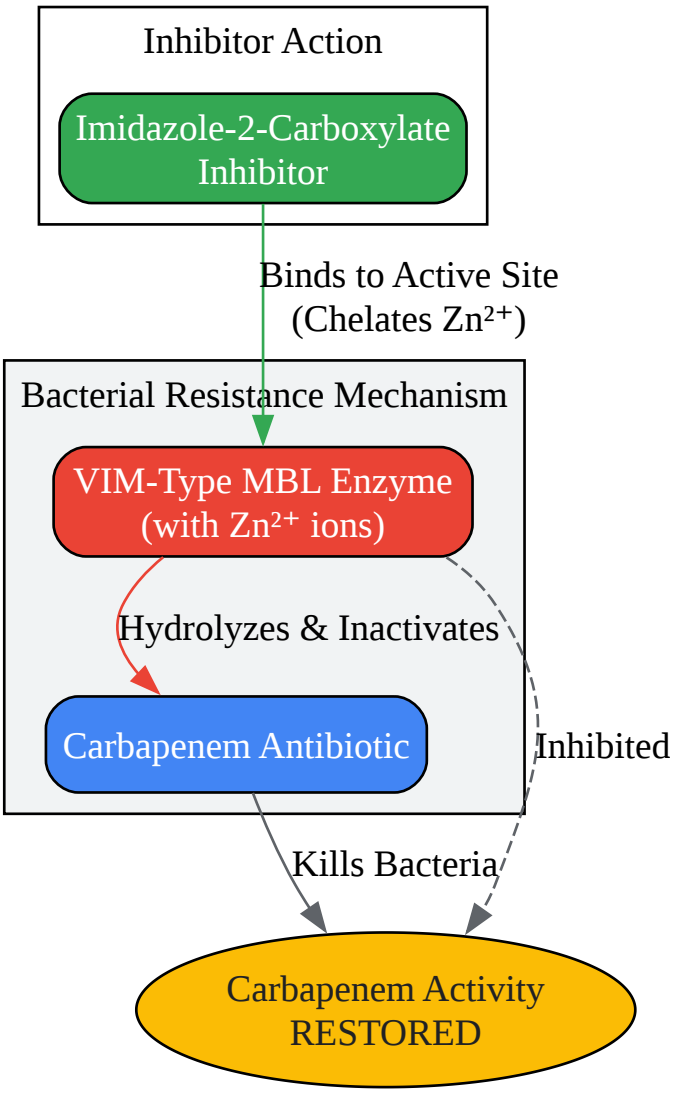

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Caption: Mechanism of MBL inhibition by imidazole-2-carboxylate derivatives.

Anticancer Activity via Tubulin Polymerization Inhibition

Certain imidazole-carboxylate derivatives have demonstrated potent anticancer effects by disrupting the microtubule network, a well-established target in oncology. [9][10] Mechanism: These compounds bind to the colchicine-binding site on β-tubulin. This binding prevents the polymerization of tubulin dimers into microtubules. Microtubules are essential for maintaining cell structure, intracellular transport, and, most critically, the formation of the mitotic spindle during cell division. By inhibiting their formation, these derivatives arrest the cell cycle, leading to apoptosis (programmed cell death) in rapidly proliferating cancer cells. [9]

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Modulation of Other Key Enzymes

- Insulin-Degrading Enzyme (IDE) Inhibition: Imidazole-derived acetic acids have been identified as inhibitors of IDE, a zinc metalloprotease that degrades insulin and amyloid-β peptides. [11]The carboxylic acid and imidazole moieties are critical for activity, likely coordinating with the zinc ion and interacting with residues in the catalytic site. These inhibitors are valuable tools for studying Alzheimer's disease. [11]* COX-2 Inhibition: Imidazole derivatives have been explored as selective inhibitors of cyclooxygenase-2 (COX-2), an enzyme involved in inflammation and pain. [12]The scaffold can fit into the active site of COX-2, blocking the synthesis of prostaglandins.

Part 3: Structure-Activity Relationship (SAR) Insights

Systematic modification of the imidazole-2-carboxylate scaffold is crucial for optimizing potency, selectivity, and pharmacokinetic properties. SAR studies provide a rational basis for drug design.

Core Scaffold and Key Modification Points

The imidazole-2-carboxylate core contains several positions that can be chemically modified to tune its biological activity. The N-1 and N-3 positions of the imidazole ring, as well as the carboxylate group itself, are primary targets for derivatization.

Caption: Key positions for SAR studies on the imidazole-2-carboxylate core.

Summary of Key SAR Findings

The following table summarizes critical SAR data from various studies, demonstrating how structural changes impact biological activity against different targets.

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Target Enzyme/Activity	Position Modified	Structural Change	Impact on Activity	Reference
VIM-Type MBLs	R1 (N-1 Position)	Introduction of appropriate substituents (e.g., aromatic rings)	Increased Potency. Enables key interactions with flexible active site loops.	[13]
VIM-Type MBLs	R2 (Carboxylate)	Esterification or amidation	Loss of Activity. The free carboxylate is essential for zinc binding.	[6]
Tubulin Polymerization	R1 (N-1 Position)	N-substitutions with various groups	Modulates Potency. The size and nature of the substituent are critical for fitting into the colchicine-binding site.	[9]
Insulin-Degrading Enzyme	R2 (Carboxylate)	Conversion to methyl ester	Optimized. Can act as a pro-drug, improving properties like cell permeability.	[11]
Insulin-Degrading Enzyme	Core Structure	Tertiary amine introduction	Critical for Activity. Forms essential interactions within the enzyme's exosite or catalytic site.	[11]

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Causality and Interpretation:

- The absolute requirement of the free carboxylate for MBL inhibition strongly suggests a direct metal chelation mechanism. [6][13]Any modification that removes this charge or hydrogen-bonding capability abolishes activity.

- For targets like tubulin, where binding is driven more by hydrophobic and shape-complementarity interactions, modifications at the N-1 position are well-tolerated and can be used to fine-tune binding affinity. [9]* In the case of IDE inhibitors, converting the acid to an ester created a successful pro-drug, demonstrating that while the acid is required for binding, temporary masking can improve 'drug-like' properties such as membrane passage. [11]

Part 4: Therapeutic Applications and Future Outlook

The versatility of the imidazole-2-carboxylate scaffold has led to its exploration in a multitude of therapeutic areas, from infectious diseases to oncology and metabolic disorders.

Combating Antimicrobial Resistance

The development of MBL inhibitors is a leading application. Potent inhibitors based on the 1H-imidazole-2-carboxylic acid scaffold have shown excellent synergistic activity with meropenem against clinically isolated, carbapenem-resistant Pseudomonas aeruginosa. [13]Optimized compounds have demonstrated good in vivo pharmacokinetic and safety profiles, positioning them as potential candidates to be co-administered with existing antibiotics to restore their function. [13]

Anticancer Drug Discovery

Imidazole derivatives continue to be a rich source of potential anticancer agents. [10][14]Those targeting tubulin polymerization are promising, but the scaffold is also being investigated for other mechanisms, such as DNA binding and enzyme inhibition in cancer-related pathways. [10]The high stability and water solubility of the imidazole core are advantageous properties for developing oncology drugs. [10]

Antiviral and Antifungal Agents

The imidazole nucleus is a well-established component of many antimicrobial drugs. [14] [15]Imidazole-2-carboxylate derivatives are being actively investigated as novel antiviral

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agents, including against challenging pathogens like the Zika virus and coronaviruses. [16]The ability of the imidazole ring to interact with various viral proteins and enzymes makes it a valuable starting point for new antiviral drug discovery programs. [16]

Future Directions

The future of imidazole-2-carboxylate research is bright. Key areas of focus will include:

- Rational, Structure-Based Design: Leveraging X-ray crystallography and computational modeling to design next-generation inhibitors with enhanced potency and selectivity, as demonstrated in the MBL inhibitor field. [13]* Exploring New Targets: Expanding the application of this scaffold to other enzyme classes and receptor families.

- Advanced Synthesis: Developing more efficient, green, and scalable synthetic routes to accelerate the discovery and development process. [8]* Pharmacokinetic Optimization: Focusing on modifying the scaffold to improve absorption, distribution, metabolism, and excretion (ADME) properties, turning potent hits into viable drug candidates.

In conclusion, the imidazole-2-carboxylate framework represents a highly versatile and therapeutically relevant scaffold in modern medicinal chemistry. Its unique physicochemical properties, combined with its synthetic tractability, ensure that it will remain a focus of drug discovery efforts for years to come.

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